Technical Support Center: Characterization of 2-Methoxy-3-nitrobenzoic Acid

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Compound of Interest	
Compound Name:	*2-Methoxy-3-nitrobenzoic acid*
CAS No.:	*40751-88-0*
Cat. No.:	*B1589778*

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Welcome to the technical support guide for **2-Methoxy-3-nitrobenzoic acid**. This document is designed for researchers, chemists, and drug development professionals to navigate the common and complex challenges encountered during the characterization of this versatile chemical intermediate. As a key building block in the synthesis of pharmaceuticals and agrochemicals, its purity and structural integrity are paramount.[1] This guide provides field-proven insights and troubleshooting workflows in a direct question-and-answer format to ensure the accuracy and reliability of your experimental results.

Section 1: Fundamental Properties & Handling FAQs

This section addresses the most common initial queries regarding the physical properties and safe handling of **2-Methoxy-3-nitrobenzoic acid**.

Question: What are the basic chemical and physical properties of **2-Methoxy-3-nitrobenzoic acid**?

Answer: Understanding the fundamental properties is the first step in successful characterization. Key identifiers and computed properties are summarized in the table below.

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Property	Value	Source
IUPAC Name	2-methoxy-3-nitrobenzoic acid	PubChem[2]
CAS Number	40751-88-0	PubChem[2], Simson Pharma
Molecular Formula	$C_8H_7NO_5$	PubChem[2]
Molecular Weight	197.14 g/mol	PubChem[2]
Physical Form	Crystalline powder, fine needles, or light beige powder.	Sarchem Labs[3], PubChem[4]
pKa (Predicted)	2.07 ± 0.10	ChemicalBook[5]

Question: I'm having trouble dissolving my sample. What solvents are recommended?

Answer: Solubility can be a significant hurdle. While specific quantitative data is limited in readily available literature, its classification as a carboxylic acid provides a strong starting point.

- Initial Approach: Start with common polar organic solvents. Methanol is often a good choice for nitrobenzoic acids and is cited as being suitable for dissolving similar compounds for analysis.[5][6]
- For HPLC/Mobile Phases: Mixtures of acetonitrile (MeCN) and water, often with an acid modifier like phosphoric or formic acid, are effective for analyzing related compounds and should work well here.[7]
- Aqueous Solutions: As a carboxylic acid, its solubility in aqueous media is pH-dependent. It will be significantly more soluble in basic solutions (e.g., dilute sodium bicarbonate or sodium hydroxide) where it forms the more soluble carboxylate salt. This is a common technique used during workup procedures to separate acidic compounds from neutral or basic impurities.[4][6]

Question: What are the primary safety concerns when handling this compound?

Answer: According to aggregated GHS data, **2-Methoxy-3-nitrobenzoic acid** is classified as an irritant.[2] It is crucial to handle this chemical with appropriate personal protective equipment (PPE).

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- Eye Irritation: Causes serious eye irritation (H319).[2] Always wear safety glasses or goggles.
- Skin Irritation: May cause skin irritation (H315).[2] Wear nitrile gloves and a lab coat.
- Respiratory Irritation: May cause respiratory irritation (H335).[2] Handle in a well-ventilated area or a chemical fume hood.
- Ingestion: May be harmful if swallowed (H302).[2]

Always consult the material safety data sheet (MSDS) provided by your supplier for complete safety information.

Section 2: Troubleshooting Chromatographic Analysis (HPLC/UPLC)

High-Performance Liquid Chromatography (HPLC) is a cornerstone for assessing the purity of synthesized compounds. However, the presence of structurally similar isomers can pose a significant challenge.

Question: My HPLC chromatogram shows multiple peaks. How can I determine if they are impurities or isomers?

Answer: This is a critical question, as the nitration of substituted benzoic acids can often lead to a mixture of isomers.[8] For example, the nitration of 3-methoxybenzoic acid is a known route to synthesize related isomers, where controlling the reaction conditions is key to achieving the desired product.[9]

Here is a logical workflow to diagnose the unexpected peaks:

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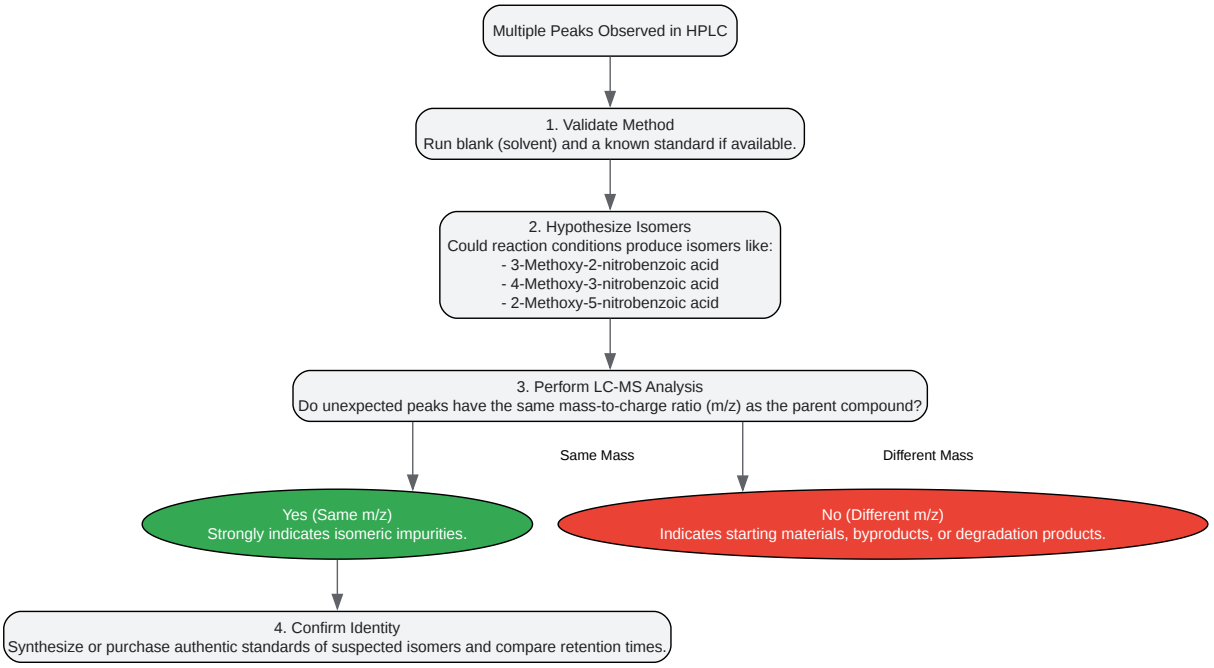

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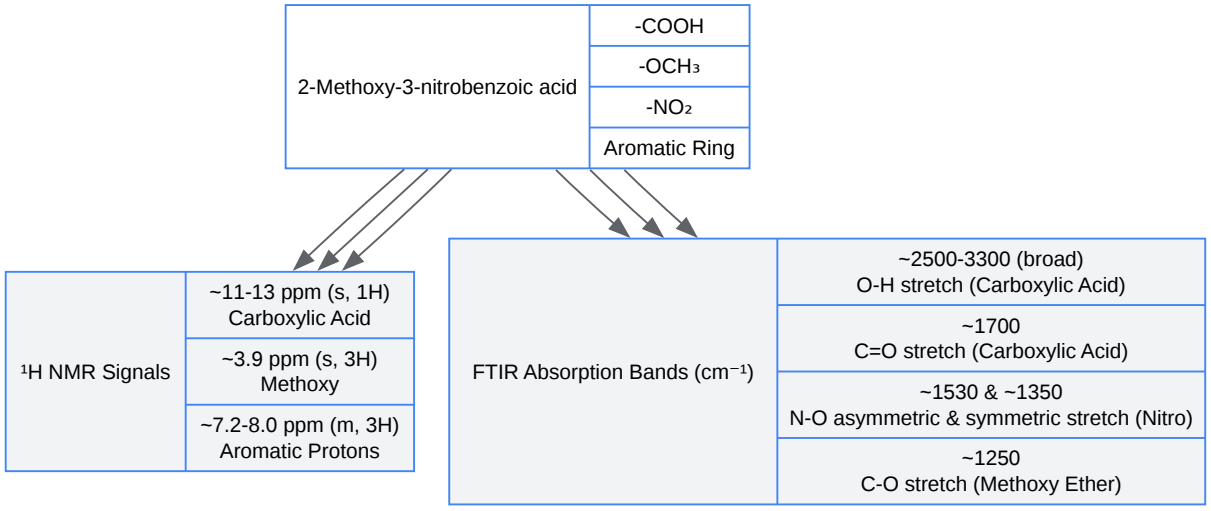

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